

Ammonium bisulfide synthesis and properties

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Compound of Interest

Compound Name: Ammonium bisulfide

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An In-depth Technical Guide to the Synthesis and Properties of **Ammonium Bisulfide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium bisulfide, also known as ammonium hydrosulfide (NH_4HS), is a significant chemical compound with a dual identity. In a laboratory setting, it can be synthesized for use as a reagent, for instance, in the production of thiol compounds, which are valuable intermediates in pharmaceutical manufacturing.^[1] Industrially, particularly within petroleum refining, it is often an unintended and problematic byproduct.^{[1][2]} The formation of **ammonium bisulfide** in sour water streams of hydrotreating and hydrocracking units is a primary cause of aggressive corrosion, posing significant challenges to equipment integrity and operational safety.^{[1][2][3]}

This technical guide provides a comprehensive overview of the synthesis, properties, and chemical behavior of **ammonium bisulfide**. It includes detailed experimental protocols, tabulated quantitative data, and process diagrams to serve as a resource for professionals in research and development.

Synthesis of Ammonium Bisulfide

The synthesis of **ammonium bisulfide** is fundamentally based on the acid-base reaction between ammonia (a weak base) and hydrogen sulfide (a weak acid). This reaction is reversible and highly dependent on temperature and pressure.^{[1][4]}

Laboratory Synthesis

In a controlled laboratory environment, **ammonium bisulfide** can be prepared by the direct reaction of anhydrous ammonia and hydrogen sulfide gas.^[1] A typical procedure involves passing hydrogen sulfide gas through a concentrated aqueous solution of ammonia.^[5]

Experimental Protocol: Synthesis of **Ammonium Bisulfide** Solution

Objective: To prepare an aqueous solution of **ammonium bisulfide**.

Materials:

- Concentrated ammonium hydroxide solution (NH_4OH)
- Hydrogen sulfide (H_2S) gas
- Ice bath
- Gas dispersion tube (sparger)
- Reaction flask with a gas outlet
- Scrubber system for unreacted H_2S (e.g., sodium hydroxide solution)

Methodology:

- Place the reaction flask containing a measured volume of concentrated ammonium hydroxide solution in an ice bath to cool. The reaction is exothermic.
- Connect the hydrogen sulfide gas cylinder to the gas dispersion tube.
- Submerge the gas dispersion tube into the ammonium hydroxide solution.
- Slowly bubble hydrogen sulfide gas through the solution. The reaction is: $\text{NH}_3(\text{aq}) + \text{H}_2\text{S}(\text{g}) \rightleftharpoons (\text{NH}_4)\text{HS}(\text{aq})$.
- Continue the gas flow until the solution is saturated with H_2S . This can be monitored by observing the cessation of gas absorption.

- The resulting colorless solution, which may turn yellow upon standing, is an aqueous solution of **ammonium bisulfide**.[\[6\]](#)
- Vent any unreacted hydrogen sulfide through a suitable scrubber system.
- Store the final solution in a tightly sealed, airtight container in a cool, well-ventilated area.[\[7\]](#)
[\[8\]](#)

Safety Precautions:

- This procedure must be conducted in a well-ventilated fume hood due to the high toxicity of hydrogen sulfide and the pungent nature of ammonia.
- Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory.[\[7\]](#)[\[8\]](#)
- Ensure all connections are secure to prevent gas leaks.

Industrial Formation in Petroleum Refining

In industrial settings such as petroleum refineries, **ammonium bisulfide** is not a desired product but a byproduct formed during the hydroprocessing of crude oil feedstocks.[\[1\]](#) Nitrogen and sulfur compounds present in the crude oil are converted to ammonia (NH_3) and hydrogen sulfide (H_2S) in the hydrotreating reactor.[\[2\]](#)[\[3\]](#) As the hot reactor effluent cools, these gases react to form solid **ammonium bisulfide** salts.[\[4\]](#)[\[9\]](#)[\[10\]](#)

This deposition is particularly prevalent in reactor effluent air coolers (REACs) where temperatures drop significantly.[\[1\]](#)[\[4\]](#) The formation is a reversible process; at high temperatures (above 300°C) inside the reactor, the equilibrium favors the gaseous reactants, but upon cooling, the equilibrium shifts to favor the formation of the salt.[\[1\]](#)

Properties of Ammonium Bisulfide

Ammonium bisulfide is a white, crystalline solid that is thermally unstable and hygroscopic.[\[6\]](#)
[\[7\]](#) The commercial product is often supplied as a 40-44% aqueous solution, which is more stable than the solid form.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Physical Properties

The key physical properties of **ammonium bisulfide** are summarized in the table below.

Property	Value	Citation(s)
Molecular Formula	NH ₄ HS	[9]
Molecular Weight	51.11 g/mol	[6]
Appearance	White, tetragonal or orthorhombic crystals; can appear yellowish.	[6][7]
Density	1.17 g/cm ³	[6]
Vapor Pressure	~350-390 mmHg at room temperature (~22°C)	[6][9]
Solubility in Water	128.1 g/100 mL at 0°C	[6][9]
Solubility in other solvents	Freely soluble in alcohol; slightly soluble in acetone; almost insoluble in ether and benzene.	[6]

Chemical Properties and Reactivity

Ammonium bisulfide is a reactive compound, primarily characterized by its thermal instability and its behavior as a reducing agent.

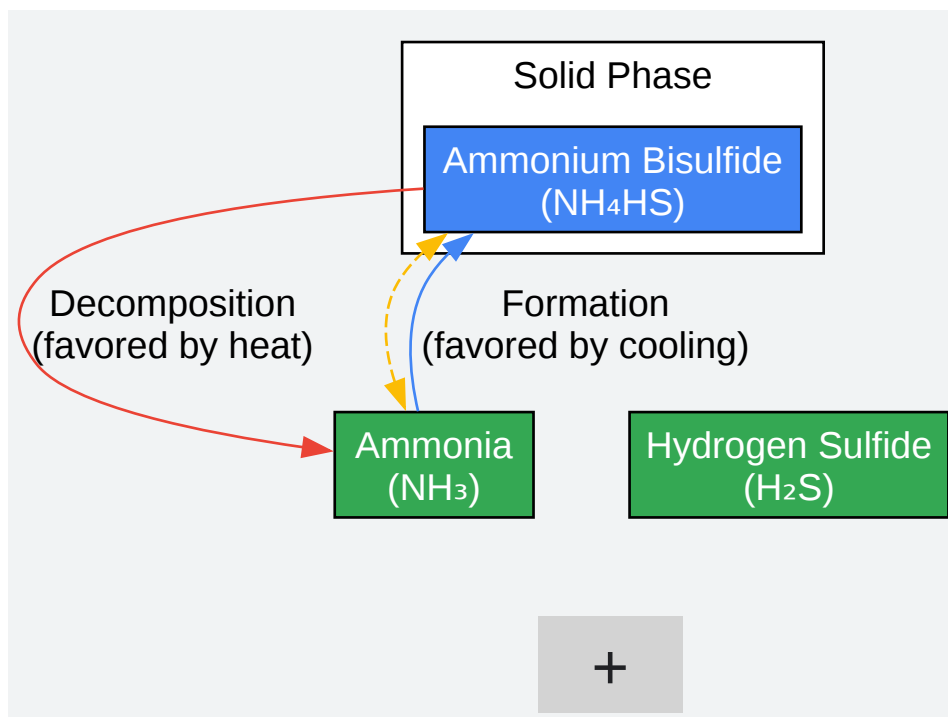
- **Thermal Decomposition:** It readily decomposes into ammonia and hydrogen sulfide gas at room temperature.[1][7] This reversible equilibrium is central to its chemical behavior:
$$\text{NH}_4\text{HS(s)} \rightleftharpoons \text{NH}_3\text{(g)} + \text{H}_2\text{S(g)}.[1]$$
- **Reaction with Acids:** It reacts vigorously with acids to release toxic hydrogen sulfide gas.[7][8][9]
- **Reaction with Oxidants:** It reacts violently with strong oxidizing agents, which can pose a fire or explosion hazard.[7][8][9]

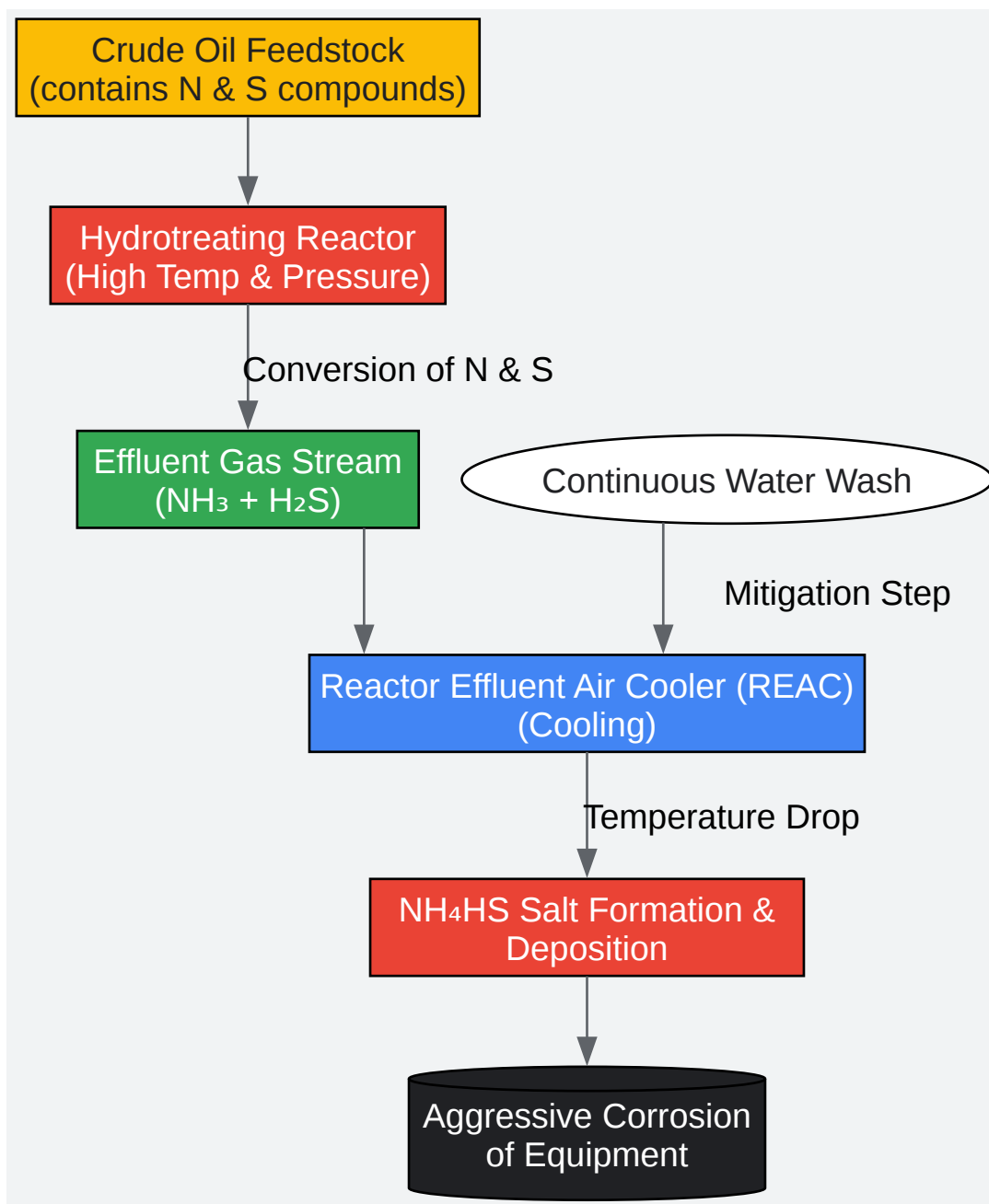
- Corrosivity: Aqueous solutions of **ammonium bisulfide** are highly corrosive to carbon steel and other alloys, especially at elevated temperatures and flow velocities.^{[2][11]} Corrosion rates can be as high as 200 mpy (miles per year) in aggressive solutions.^[2]

Diagrams and Visualizations

Reversible Decomposition of Ammonium Bisulfide

The following diagram illustrates the fundamental equilibrium between solid **ammonium bisulfide** and its gaseous decomposition products, ammonia and hydrogen sulfide.





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